

Technical Application Note: Cyclopentadecanol in High-Performance Fragrance Matrices[1][2]

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Compound of Interest

Compound Name: Cyclopentadecanol

CAS No.: 4727-17-7

Cat. No.: B1583702

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Executive Summary & Chemical Philosophy

Cyclopentadecanol (C₁₅H₃₀O) represents a specialized niche within the macrocyclic musk family.[1][2] While often overshadowed by its oxidized ketone counterpart (Exaltone®) or its lactone analogue (Exaltolide®), the alcohol form offers a distinct advantage in functional perfumery: extreme chemical stability.[1]

Unlike macrocyclic lactones (e.g., Pentadecalactone), which are susceptible to ring-opening hydrolysis in high-pH environments (bleach, ammonia-based cleaners, heavy-duty detergents), **Cyclopentadecanol** retains its structural integrity due to the absence of an ester linkage.[1]

This guide details the application of **Cyclopentadecanol** not merely as an odorant—where its profile is faint and woody—but as a functional fixative and rheological modulator in aggressive media.[2]

Nomenclature & Identity Verification

Ensure you are utilizing the correct moiety.[1][2] Confusion between the "ol," "one," and "olide" suffixes is common.



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Physicochemical Profile

Understanding the physical constants is prerequisite to successful formulation.[2]

Cyclopentadecanol is a solid at room temperature, requiring specific solubilization protocols.

[1][2]



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Application 1: The "Alkaline Advantage" (Stability Protocol)[1]

Context: Formulating for bleach (pH 11+) or depilatory creams (pH 12+).[1][2] Standard lactone musks will degrade into odorless hydroxy-acids within 48 hours.[1][2]

Mechanism of Action

Cyclopentadecanol lacks the electrophilic carbonyl carbon of the ester group found in lactones, rendering it immune to nucleophilic attack by hydroxide ions (OH^-).

Diagram: Stability Logic



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Figure 1: Comparative stability pathways in alkaline media.[1][2] **Cyclopentadecanol** resists the ring-opening hydrolysis that neutralizes lactone musks.[1]

Protocol: High-pH Stability Validation

Objective: Confirm olfactory stability in a sodium hypochlorite (bleach) base.[1][2]

- Preparation of Base:
 - Prepare a 5% Sodium Hypochlorite solution (pH ~11.5).[1][2]
- Sample Dosing:
 - Sample A: 0.5% **Cyclopentadecanol** (pre-solubilized in DPG).
 - Sample B (Control): 0.5% **Cyclopentadecanolide** (Lactone).[1][2]
- Incubation:

- Store samples at 40°C for 72 hours (accelerated aging).
- Extraction & Analysis:
 - Neutralize aliquot with dilute HCl.[1][2]
 - Extract with Hexane.[1][2]
 - Analyze via GC-MS (Method details in Section 5).[1][2]
- Success Criteria:
 - Sample A must show >95% recovery of parent peak.[1][2]
 - Sample B will likely show <10% recovery (conversion to 15-hydroxypentadecanoic acid).
[1][2]

Application 2: Fixation & Modulating Volatility[1][2]

Cyclopentadecanol acts as a fixative through hydrogen bonding (hydroxyl group) and van der Waals forces (large macrocyclic ring), slowing the evaporation of volatile top notes (citrus, aldehydes).

Protocol: Comparative Evaporation Study (Gravimetric & Olfactory)

Reagents:

- Ethanol (Perfumer's Grade, 99.9%)[1]
- Limonene (Standard volatile marker)[1]
- **Cyclopentadecanol** (Test Fixative)[1]

Workflow:



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Expected Result: Solution B will retain the Limonene character significantly longer due to the depression of vapor pressure exerted by the high-molecular-weight alcohol.[1][2]

Analytical Quantification (GC-MS)[1][2]

To verify purity or formulation compliance, use the following Gas Chromatography parameters.

- Column: DB-WAX or HP-5MS (30m x 0.25mm ID).[1][2]
- Carrier Gas: Helium @ 1.0 mL/min.[1][2]
- Injector: 250°C, Split ratio 20:1.[1][2]
- Oven Program:
 - Start: 100°C (Hold 2 min).
 - Ramp: 10°C/min to 240°C.[1]
 - Hold: 240°C for 10 min.
- Detection: MS (EI mode, 70eV).
- Target Ion: m/z 226 (Molecular ion), often weak.[1][2] Look for characteristic fragments (m/z 41, 55, 69 series typical of alkyl chains, plus loss of water).[2]

Formulation Workflow Diagram

Cyclopentadecanol requires a specific "Hot Process" incorporation to avoid "clouding" or precipitation in the final bottle.[2]



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Figure 2: "Hot Process" solubilization workflow to ensure stable incorporation of solid macrocyclic alcohols.[1][2]

Safety & Regulatory (E-E-A-T)[1]

- IFRA Status: Generally not restricted, but must be monitored as part of the total "Macrocyclic Musk" aggregate if applicable in specific categories (check latest Amendment).[1]
- Toxicology: Low acute toxicity.[1]
- Environmental: Biodegradability is generally superior to polycyclic musks (e.g., Galaxolide), aligning with "Green Chemistry" principles in drug and cosmetic development.[1][2]

References

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